Introduction: The Strategic Value of Substituted Pyridinylboronic Acids

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Compound of Interest

Compound Name:	*(6-Butoxy-5-methylpyridin-3-yl)boronic acid*
CAS No.:	*1256355-20-0*
Cat. No.:	*B596325*

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In the landscape of modern synthetic chemistry, particularly within pharmaceutical and materials science discovery, the strategic selection of building blocks is paramount. Heterocyclic boronic acids are a cornerstone of contemporary cross-coupling chemistry, enabling the efficient construction of complex molecular architectures. Among these, **(6-Butoxy-5-methylpyridin-3-yl)boronic acid** (CAS No. 1256355-20-0) emerges as a highly valuable reagent.[1] Its unique trifunctional structure—a pyridine core, an electron-donating alkoxy group, and a versatile boronic acid handle—offers a sophisticated tool for introducing substituted pyridinyl moieties into target molecules.

This guide provides an in-depth technical overview of **(6-Butoxy-5-methylpyridin-3-yl)boronic acid**, moving beyond catalog data to explore its chemical properties, reactivity, synthesis, and critical applications. The insights herein are intended for researchers, scientists, and drug development professionals seeking to leverage this reagent's full potential in their synthetic endeavors.

Section 1: Core Chemical and Physical Properties

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A foundational understanding of a reagent's properties is critical for its effective use. This section details the key identifiers and physicochemical characteristics of **(6-Butoxy-5-methylpyridin-3-yl)boronic acid**.

Chemical Structure and Identifiers

The structure combines a pyridine ring, a known pharmacophore, with substituents that modulate its electronic and steric properties. The butoxy group at the 6-position and the methyl group at the 5-position introduce lipophilicity and specific steric hindrance, while the boronic acid at the 3-position serves as the reactive handle for cross-coupling reactions.

- IUPAC Name: **(6-Butoxy-5-methylpyridin-3-yl)boronic acid**
- CAS Number: 1256355-20-0[1]
- Molecular Formula: $C_{10}H_{16}BNO_3$[1]
- Molecular Weight: 209.05 g/mol [1]

Physicochemical Data Summary

While comprehensive, experimentally determined physical data for this specific molecule is not widely published, key properties are summarized below. Data for a close structural analog, 6-Methylpyridine-3-boronic acid, is provided for context.

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Property	(6-Butoxy-5-methylpyridin-3-yl)boronic acid	6-Methylpyridine-3-boronic acid (Analog)
CAS Number	1256355-20-0[1]	659742-21-9[2]
Molecular Formula	$C_{10}H_{16}BNO_3$[1]	$C_6H_8BNO_2$[2]
Molecular Weight	209.05 g/mol [1]	136.94 g/mol [2]
Appearance	Solid (predicted)	White to off-white solid[3]
Melting Point	Data not available	128-130 °C[3]
Solubility	Soluble in organic solvents (e.g., DMSO, Methanol)	Soluble in DMSO (Slightly), Methanol (Slightly)[3]
Storage Temperature	2-8°C, under inert atmosphere[4]	2-8°C[2]

Note: The higher molecular weight and presence of the butoxy chain in the title compound suggest its physical properties, such as melting point and solubility, will differ from the less substituted analog.

Section 2: Reactivity and Mechanistic Insights

The utility of **(6-Butoxy-5-methylpyridin-3-yl)boronic acid** is defined by its reactivity, which is dominated by the boronic acid moiety and influenced by the substituted pyridine ring.

The Suzuki-Miyaura Cross-Coupling Reaction

The premier application of this reagent is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a robust method for forming $C(sp^2)–C(sp^2)$ bonds.[5] This reaction is a workhorse in the pharmaceutical industry for synthesizing biaryl motifs.[5] The reaction couples the pyridinylboronic acid with an aryl or vinyl halide (or triflate).

The electronic nature of the pyridine ring is key. The ring nitrogen is electron-withdrawing, which can slow the rate-limiting transmetalation step compared to more electron-rich arylboronic acids. However, the electron-donating butoxy group at the 6-position helps to mitigate this effect, enhancing the nucleophilicity of the pyridine ring and facilitating a more efficient reaction.

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The catalytic cycle involves three primary steps:

- Oxidative Addition: The active Pd(0) catalyst inserts into the aryl halide (R^1-X) bond, forming a Pd(II) complex.
- Transmetalation: The organoboron species, activated by a base, transfers its organic group (R^2) to the palladium center, displacing the halide. This is often the rate-determining step.
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated as the final biaryl product (R^1-R^2), regenerating the Pd(0) catalyst.

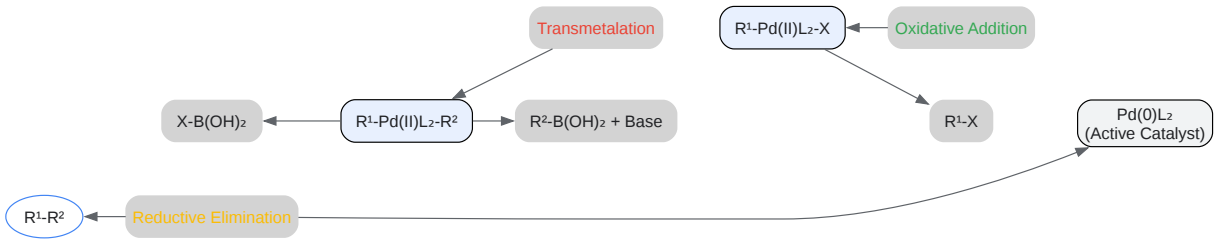

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Figure 1. Catalytic Cycle of the Suzuki-Miyaura Reaction.

Stability and Competing Reactions

A critical consideration when working with pyridinylboronic acids is their susceptibility to protodeboronation, a process where the C-B bond is cleaved by a proton source.[6] This side reaction is often competitive with the desired cross-coupling and can be mitigated by careful selection of reaction conditions, such as using anhydrous solvents and appropriate bases (e.g., K_3PO_4, KF). Boronic acids can also form cyclic trimers known as boroxines upon dehydration. While this can affect solubility and reactivity, the equilibrium is typically reversible under reaction conditions.

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Section 3: Synthesis and Handling

Representative Synthesis: Miyaura Borylation

(6-Butoxy-5-methylpyridin-3-yl)boronic acid is not typically synthesized in a standard research lab due to its commercial availability. However, a common and robust route to such compounds is the palladium-catalyzed Miyaura borylation of the corresponding aryl halide.[7]

The logical precursor would be 3-bromo-6-butoxy-5-methylpyridine. The reaction involves coupling this halide with a diboron reagent, such as bis(pinacolato)diboron (B_2Pin_2), in the presence of a palladium catalyst and a base. The resulting boronate ester is then hydrolyzed to the final boronic acid.

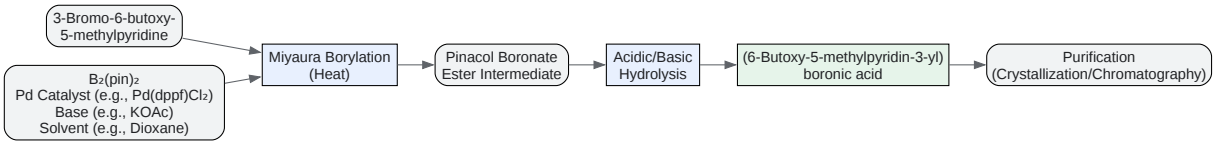

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Figure 2. General Workflow for Synthesis via Miyaura Borylation.

Safety, Storage, and Handling

As a Senior Application Scientist, I cannot overstate the importance of proper handling. While specific toxicity data for this compound is limited, GHS classifications for closely related structures provide essential guidance. The pinacol ester of 6-methoxy-5-methylpyridine-3-boronic acid is classified with the following hazards:

- H315: Causes skin irritation[8]
- H319: Causes serious eye irritation[8]
- H335: May cause respiratory irritation[8]

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Based on this, the following precautions are mandatory:

- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- Handling: Handle in a well-ventilated fume hood to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place, typically refrigerated at 2-8°C.[2][3] The compound should be kept under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation via moisture and oxidation.

Section 4: Applications in Drug Discovery and Materials Science

The true value of **(6-Butoxy-5-methylpyridin-3-yl)boronic acid** lies in its application as a strategic building block. The substituted pyridine motif is prevalent in a vast number of biologically active compounds and functional materials.

Role as a Pharmacophore Building Block

The pyridine ring is a bioisostere for benzene but offers the advantage of a hydrogen bond acceptor at the nitrogen atom, which can be crucial for target binding. The substituents on this particular reagent provide handles for fine-tuning pharmacokinetic properties:

- Butoxy Group: The n-butoxy chain increases lipophilicity, which can enhance membrane permeability and influence oral absorption and metabolic stability.
- Methyl Group: The methyl group provides a steric element that can be used to probe binding pockets and block metabolic sites.

While specific drugs synthesized using this exact reagent are proprietary or in early development, numerous patents describe the use of substituted pyridinylboronic acids in the synthesis of inhibitors for kinases, proteases, and other enzyme targets, as well as modulators for GPCRs.[9][10][11] This reagent is ideally suited for constructing libraries of compounds for screening against such targets.

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Utility in Materials Science

In materials science, biaryl and oligoaryl structures are fundamental to the development of organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and polymers with tailored electronic properties. The ability to introduce a polar, functionalizable pyridine unit into a conjugated system using **(6-Butoxy-5-methylpyridin-3-yl)boronic acid** allows for the tuning of properties like charge transport, emission wavelength, and solubility.

Section 5: Experimental Protocols

The following protocol is a representative, self-validating system for a Suzuki-Miyaura coupling reaction. The causality behind the choices is explained.

Protocol: Suzuki-Miyaura Coupling of **(6-Butoxy-5-methylpyridin-3-yl)boronic acid** with 1-Bromo-4-fluorobenzene

This protocol details the formation of a C-C bond between the pyridine and phenyl rings.

Objective: To synthesize 6-butoxy-3-(4-fluorophenyl)-5-methylpyridine.

Materials:

- **(6-Butoxy-5-methylpyridin-3-yl)boronic acid** (1.0 eq)
- 1-Bromo-4-fluorobenzene (1.2 eq)
- $Pd(PPh_3)_4$ (Tetrakis(triphenylphosphine)palladium(0)) (0.03 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (2.5 eq)
- 1,4-Dioxane, anhydrous
- Water, deionized and degassed

Rationale for Reagent Choices:

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- Excess Aryl Halide: Using a slight excess of the more stable and often less expensive coupling partner ensures complete consumption of the boronic acid.
- Catalyst: $Pd(PPh_3)_4$ is a reliable, commercially available Pd(0) catalyst suitable for a broad range of Suzuki couplings. For more challenging substrates, specialized ligands (e.g., SPhos, XPhos) may be required.[5]
- Base: K_2CO_3 is a moderately strong base sufficient to activate the boronic acid for transmetalation without causing significant degradation of sensitive functional groups.
- Solvent System: A mixture of dioxane and water is a common choice. Dioxane solubilizes the organic components, while water is necessary to dissolve the inorganic base and facilitate the reaction. The solvents must be degassed to remove oxygen, which can oxidize and deactivate the Pd(0) catalyst.

Step-by-Step Procedure:

- Vessel Preparation: To a flame-dried Schlenk flask equipped with a magnetic stir bar, add **(6-Butoxy-5-methylpyridin-3-yl)boronic acid** (e.g., 209 mg, 1.0 mmol), 1-Bromo-4-fluorobenzene (209 mg, 1.2 mmol), and anhydrous K_2CO_3 (345 mg, 2.5 mmol).
- Catalyst Addition: Add $Pd(PPh_3)_4$ (35 mg, 0.03 mmol).
- Inert Atmosphere: Seal the flask with a septum, then evacuate and backfill with an inert gas (e.g., Argon or Nitrogen). Repeat this cycle three times. This step is critical to prevent catalyst deactivation.
- Solvent Addition: Add anhydrous, degassed 1,4-dioxane (5 mL) and degassed deionized water (1 mL) via syringe.
- Reaction: Place the flask in a preheated oil bath at 90 °C and stir vigorously for 12-16 hours.
- Monitoring: Monitor the reaction progress by TLC or LC-MS by taking a small aliquot from the reaction mixture. Look for the disappearance of the limiting reagent (the boronic acid).
- Workup: a. Cool the reaction mixture to room temperature. b. Dilute with ethyl acetate (20 mL) and water (10 mL). c. Separate the organic layer. Extract the aqueous layer with ethyl

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acetate (2 x 10 mL). d. Combine the organic layers, wash with brine (15 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.

- Purification: Purify the crude residue by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield the pure product.[12]
- Characterization: Characterize the final product by ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.

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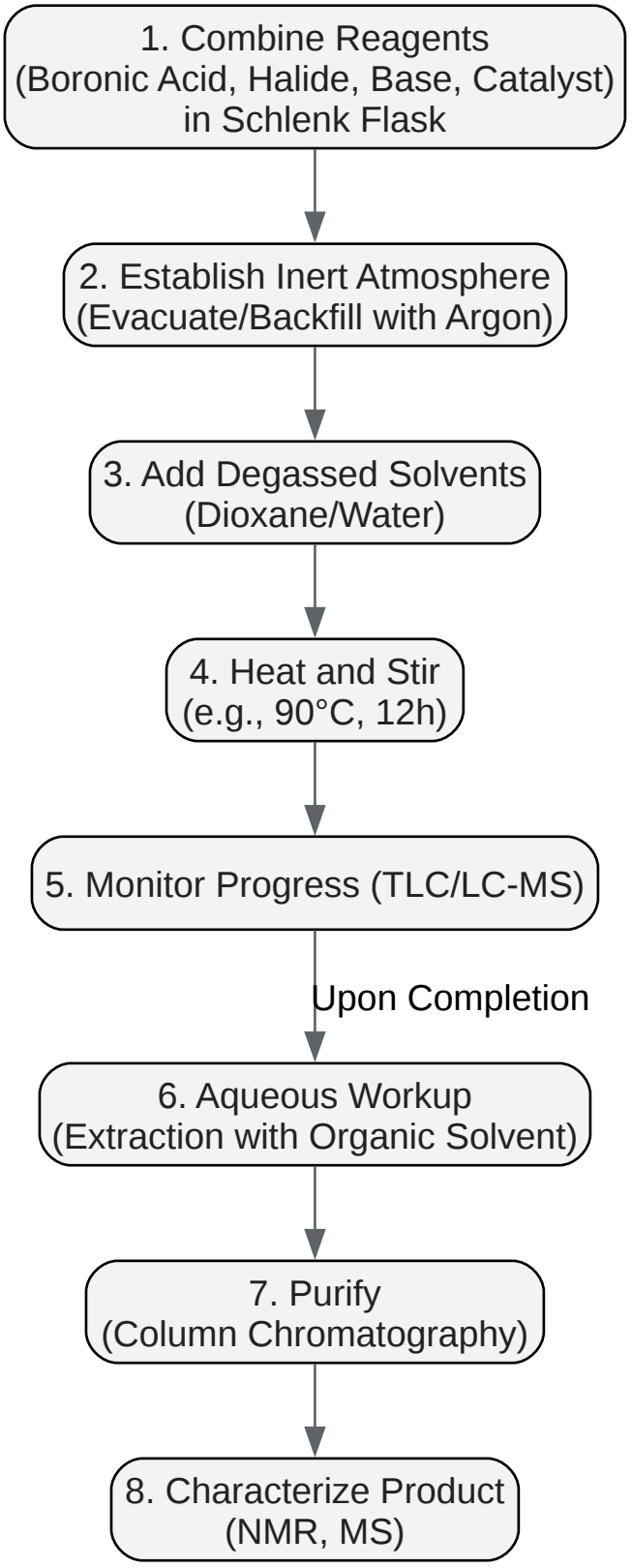

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Figure 3. Experimental Workflow for a Suzuki-Miyaura Coupling.

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Conclusion

(6-Butoxy-5-methylpyridin-3-yl)boronic acid is more than just a catalog chemical; it is a sophisticated synthetic tool designed for precision and versatility. Its well-defined structure allows for the strategic introduction of a functionalized pyridine moiety, a privileged scaffold in medicinal chemistry. Understanding its core properties, reactivity profile, and the rationale behind its application in protocols like the Suzuki-Miyaura coupling empowers researchers to solve complex synthetic challenges and accelerate the discovery of new chemical entities. As the demand for novel, structurally complex molecules continues to grow, the importance of such well-designed building blocks will only increase.

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